

2-Dodecylphenol molecular weight and formula

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Compound of Interest	
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An In-Depth Technical Guide to **2-Dodecylphenol**: Molecular Properties and Significance

Introduction

2-Dodecylphenol is an organic compound belonging to the alkylphenol family. Structurally, it is characterized by a phenol ring substituted with a twelve-carbon alkyl chain (a dodecyl group) at the ortho position. This unique combination of a hydrophilic phenolic head and a long, lipophilic alkyl tail imparts amphiphilic properties to the molecule, making it a valuable intermediate in the synthesis of a wide range of industrial and commercial products. For researchers and professionals in drug development, understanding the fundamental properties of molecules like **2-dodecylphenol** is critical, as it can serve as a versatile starting material for complex syntheses or as a reference compound in toxicological and environmental studies. This guide provides a detailed examination of its core molecular characteristics, structural implications, and applications.

Section 1: Core Molecular Identifiers

The foundational step in characterizing any chemical compound is to establish its elemental composition and mass. These core identifiers are crucial for everything from stoichiometric calculations in synthesis to interpretation of mass spectrometry data.

Molecular Formula

The molecular formula for **2-dodecylphenol** is consistently reported as $C_{18}H_{30}O$.^{[1][2][3][4][5]} This formula indicates that each molecule is composed of 18 carbon atoms, 30 hydrogen

atoms, and one oxygen atom. This composition is the basis for its molecular weight and provides the framework for its chemical structure and reactivity.

Molecular Weight

The molecular weight is a critical parameter for quantitative analysis and experimental design. While generally consistent, minor variations in the reported molecular weight of **2-dodecylphenol** exist across different authoritative databases. These slight discrepancies can arise from differences in computational algorithms or the use of average isotopic masses versus monoisotopic masses. For most laboratory applications, these differences are negligible, but for high-precision mass spectrometry, the distinction is important.

Parameter	Value	Source
IUPAC Name	2-dodecylphenol	PubChem[1], Fisher Scientific[4]
CAS Number	5284-29-7	ChemScene[2], Santa Cruz Biotechnology[3], Fisher Scientific[4]
Molecular Formula	C ₁₈ H ₃₀ O	PubChem[1], Santa Cruz Biotechnology[3]
Molecular Weight	262.4 g/mol	PubChem (Computed)[1]
262.43 g/mol	ChemScene[2], LookChem[6]	
262.44 g/mol	Santa Cruz Biotechnology[3], Fisher Scientific[4]	

The causality behind these minor variations is rooted in the atomic weights of the constituent elements. The computed value from PubChem (262.4 g/mol) is a robust figure for general use, while values like 262.43 or 262.44 g/mol are also widely cited by commercial suppliers.[1][2][3][4][6]

Section 2: Structural Elucidation and Physicochemical Properties

The arrangement of atoms in **2-dodecylphenol** dictates its physical properties and chemical behavior. The molecule consists of a benzene ring where one hydrogen is replaced by a hydroxyl (-OH) group, and an adjacent hydrogen (at the ortho position) is replaced by a dodecyl (-C₁₂H₂₅) group.

Caption: 2D structure of **2-Dodecylphenol** (C₁₈H₃₀O).

This structure has two key functional regions:

- The Phenolic Group (-OH on a benzene ring): This part of the molecule is polar and acidic. The hydroxyl proton can be abstracted, making it reactive in esterification and etherification reactions. It is also responsible for the antioxidant properties associated with many phenols.
- The Dodecyl Chain (-C₁₂H₂₅): This long hydrocarbon tail is nonpolar and hydrophobic. It confers significant lipophilicity to the molecule, making it soluble in organic solvents and oils but only slightly soluble in water.^[6]

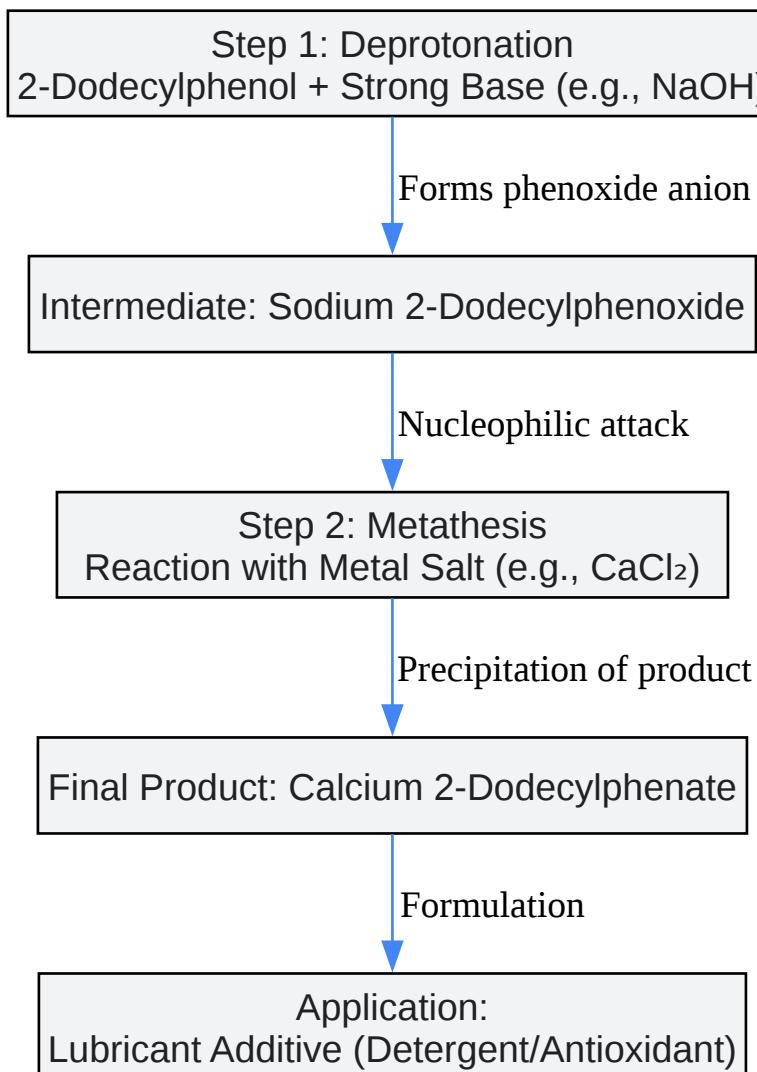
This dual character is the primary driver for its use as a precursor in surfactants and lubricant additives.^[6] The molecule's physical form can range from a straw-colored liquid to a white or light-yellow solid, with a reported melting point of 39°C.^{[1][6][7]}

Section 3: Applications in Industrial and Research Contexts

The utility of **2-dodecylphenol** stems directly from its bifunctional structure. Understanding its applications provides context for its importance in both industrial chemistry and scientific research.

Workflow: Synthesis of a Metal Phenate Lubricant Additive

One of the most significant uses of **2-dodecylphenol** is in the production of metal salts, often called phenates, which serve as additives in lubricating oils.^{[1][6]} These additives act as detergents to keep engines clean and as antioxidants to improve the thermal stability of the lubricant.^[6]



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Caption: Generalized workflow for synthesizing a lubricant additive.

Experimental Rationale:

- Step 1 (Deprotonation): The phenolic proton is acidic and readily removed by a base. This step is crucial as it activates the molecule by forming a nucleophilic phenoxide anion.
- Step 2 (Metathesis): The phenoxide anion reacts with a metal salt. The choice of metal (e.g., calcium, magnesium) is dictated by the desired properties of the final additive, such as detergency and acid-neutralizing capability.

Other Key Applications:

- Surfactant Production: Ethoxylation of the phenolic hydroxyl group creates non-ionic surfactants used in detergents and emulsifiers.[6] The combination of the hydrophobic dodecyl tail and the hydrophilic poly(ethylene oxide) chain is a classic surfactant structure.
- Chemical Intermediate: It serves as a building block for creating more complex molecules, including fungicides, bactericides, dyes, and resins.[1]
- Pharmaceutical and Drug Development Context: While not a drug itself, **2-dodecylphenol** and related alkylphenols are subjects of toxicological research due to their environmental persistence and potential to act as endocrine disruptors.[5] For drug development professionals, understanding the toxicology and metabolic pathways of such compounds is essential when designing new molecules that may contain similar structural motifs.

Conclusion

2-Dodecylphenol is a compound whose industrial and research significance is directly derived from its molecular formula ($C_{18}H_{30}O$) and the resulting bifunctional structure.[1][5] Its molecular weight, averaging around 262.43 g/mol, is a fundamental parameter for its quantitative use.[2] [6][8] The interplay between its polar phenolic head and nonpolar dodecyl tail makes it a highly effective intermediate for products ranging from lubricant additives to surfactants. For the scientific community, it serves as an important reference compound in environmental science and toxicology, fields of increasing relevance to modern drug development and safety assessment.

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